

Strategic Importance of Structural Elucidation: The Case of Indazoles

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Compound of Interest

Compound Name: *1-Methyl-6-nitro-1H-indazol-3(2H)-one*

Cat. No.: *B12442374*

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Indazole derivatives are a cornerstone of medicinal chemistry, forming the structural core of numerous compounds with diverse pharmacological activities, including kinase inhibition for cancer therapy.^[1] The precise three-dimensional arrangement of atoms dictates a molecule's ability to interact with its biological target. Therefore, the structural elucidation of a novel compound like **1-Methyl-6-nitro-1H-indazol-3(2H)-one** is a critical step in understanding its structure-activity relationships (SAR) and guiding further drug development efforts.^[1] Single-crystal X-ray diffraction (SCXRD) remains the unequivocal gold standard for determining molecular structures at atomic resolution.^[2]

The Definitive Workflow: Single-Crystal X-ray Crystallography

Obtaining a high-resolution crystal structure is a systematic process requiring precision at every stage. The following protocol represents a self-validating system for the structural analysis of small organic molecules.

Experimental Protocol

Step 1: Synthesis & Purification

- Objective: To obtain a chemically pure sample of **1-Methyl-6-nitro-1H-indazol-3(2H)-one**.
- Methodology: The synthesis would likely involve the methylation of a 6-nitro-1H-indazol-3(2H)-one precursor.^[3] Purification via column chromatography or recrystallization is essential to remove impurities that can inhibit crystallization.

Step 2: Crystallization

- Objective: To grow single crystals of sufficient size (>0.1 mm) and quality, free from significant defects.^[4]^[5]
- Methodology:
 - Solvent Screening: Dissolve the purified compound in various solvents (e.g., ethanol, acetone, ethyl acetate, or mixtures) to find one in which it has moderate solubility.
 - Slow Evaporation: Allow the solvent to evaporate slowly from a loosely covered vial at a constant temperature.
 - Vapor Diffusion (Hanging/Sitting Drop): Place a drop of the compound's solution on a slide over a reservoir of a less-polar "anti-solvent" in a sealed chamber. The gradual diffusion of the anti-solvent into the drop reduces the compound's solubility, promoting slow crystal growth.
 - Cooling: Slowly cool a saturated solution from an elevated temperature.
- Causality: Slow crystal growth is paramount. Rapid precipitation traps solvent and introduces disorder into the crystal lattice, resulting in poor diffraction quality. Each molecule must have sufficient time to orient itself into the lowest energy position within the growing lattice.

Step 3: Data Collection

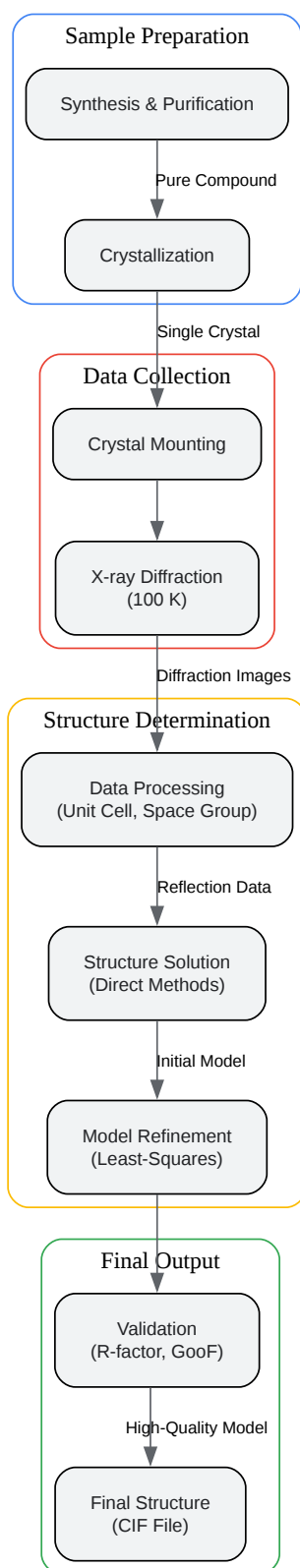
- Objective: To measure the angles and intensities of X-rays diffracted by the crystal.
- Methodology:

- Crystal Mounting: A suitable single crystal is selected under a microscope and mounted on a goniometer head.^[6]
- Data Acquisition: The crystal is placed in a focused beam of monochromatic X-rays (e.g., Mo K α , $\lambda = 0.71073 \text{ \AA}$) and cooled to a low temperature (typically 100 K) using a cryostream.^[6] The crystal is rotated, and a series of diffraction patterns are collected on a detector.^[4]
- Causality: Cryo-cooling minimizes thermal vibrations of the atoms, leading to sharper diffraction spots and higher resolution data. Monochromatic X-rays are used to simplify the diffraction pattern, as the diffraction angle is dependent on the wavelength (Bragg's Law).

Step 4: Structure Solution and Refinement

- Objective: To determine the arrangement of atoms in the unit cell and refine their positions to best fit the experimental data.
- Methodology:
 - Data Processing: The collected images are integrated to determine the position and intensity of each reflection. The unit cell dimensions and space group are determined.
 - Structure Solution: The "phase problem" is solved using direct methods, which are highly effective for small molecules, to generate an initial electron density map.^[5]
 - Model Building & Refinement: An atomic model is built into the electron density map. This model is then refined using a least-squares algorithm, adjusting atomic positions and thermal displacement parameters to minimize the difference between the observed and calculated diffraction patterns. Hydrogen atoms are typically placed in calculated positions.^[7]
- Trustworthiness: The quality of the final structure is assessed by figures of merit such as the R-factor (R1) and the goodness of fit (GooF). An R1 value below 5% (0.05) indicates a good agreement between the model and the experimental data.

Visualization of the Crystallography Workflow



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Caption: A generalized workflow for small molecule single-crystal X-ray diffraction.

Comparative Structural Analysis

While the specific crystal structure for **1-Methyl-6-nitro-1H-indazol-3(2H)-one** is not publicly documented, we can predict its key features by comparing it with structurally similar nitro-indazole derivatives whose crystal structures have been solved.

Key Analogs for Comparison:

- Analog A: 3-chloro-1-methyl-5-nitro-1H-indazole[7]
- Analog B: 2-Methyl-6-nitro-2H-indazole[8]
- Analog C: 1-Methyl-6-nitro-1H-benzimidazole[9] (A related heterocyclic system)

Table 1: Comparative Analysis of Crystallographic Features

Feature	Analog A: 3-chloro-1-methyl-5-nitro-1H-indazole[7]	Analog B: 2-Methyl-6-nitro-2H-indazole[8]	Predicted Features for 1-Methyl-6-nitro-1H-indazole-3(2H)-one
Planarity	The fused indazole ring system is essentially planar.	The molecular skeleton is almost planar.	The indazolone ring system is expected to be highly planar.
Nitro Group Orientation	Nearly coplanar with the indazole ring.	Twisted at 0.93° from the plane of the indazole ring.	Likely to be slightly twisted out of the ring plane to minimize steric hindrance.
Intermolecular Interactions	No classical hydrogen bonds. A close contact between a nitro-O and a Cl atom [3.066 Å] helps form dimers.	Weak C-H...N and C-H...O hydrogen bonds establish the crystal packing.	The N2-H group is a strong hydrogen bond donor. The C3=O carbonyl oxygen and the nitro oxygens are strong acceptors. Expect strong N-H...O hydrogen bonds, likely forming dimers or chains.
Methyl Group Role	Contributes to crystal packing through van der Waals forces.	Contributes to crystal packing.	The N1-methyl group blocks hydrogen bonding at that position, directing the packing interactions through the N2-H and C3=O groups.
Crystal System	Monoclinic, P2 ₁ /c	Monoclinic, P2 ₁ /c	Likely to be a common, densely packed system like Monoclinic or Orthorhombic.

Expert Insights: The most significant difference between the target molecule and analogs A and B is the presence of the C3=O carbonyl group and the N2-H proton. This introduces a potent hydrogen bond donor/acceptor system. Unlike Analog A, which lacks strong hydrogen bond donors, and Analog B, where the N-H is absent, the crystal packing of **1-Methyl-6-nitro-1H-indazol-3(2H)-one** will almost certainly be dominated by strong N-H...O hydrogen bonds. These interactions are highly directional and will be the primary determinant of the supramolecular assembly in the solid state.

Comparison with Alternative Analytical Techniques

While SCXRD provides the definitive 3D structure, a multi-faceted analytical approach is required for comprehensive characterization.[1]

Table 2: Comparison of Key Analytical Methods

Technique	Information Provided	Advantages	Limitations
X-ray Crystallography	Atomic coordinates, bond lengths/angles, stereochemistry, intermolecular packing.[10]	Provides an unambiguous, high-resolution 3D structure.[2]	Requires high-quality single crystals, which can be difficult to obtain.[2]
NMR Spectroscopy	Connectivity of atoms (¹ H, ¹³ C), chemical environment, and through-space correlations (NOE). [11][12]	Provides detailed structural information in solution, which is often more biologically relevant.[13]	Does not provide precise bond lengths or angles; structure is an average of solution conformations.[14]
Mass Spectrometry (MS)	Molecular weight and elemental composition (HRMS), fragmentation patterns for structural clues. [15][16]	Extremely high sensitivity and accuracy in mass determination; can be coupled with chromatography (LC-MS, GC-MS).[17][18]	Does not provide 3D structural information or stereochemistry. [14]

Synergy of Techniques: MS would confirm the molecular formula ($C_8H_7N_3O_2$), and NMR would confirm the connectivity (e.g., the position of the methyl and nitro groups).[19] However, only X-ray crystallography can reveal the precise bond angles, the planarity of the ring system, and, most importantly, the specific network of intermolecular interactions that govern its solid-state properties.

Conclusion and Future Directions

The structural elucidation of **1-Methyl-6-nitro-1H-indazol-3(2H)-one** via single-crystal X-ray crystallography is an essential undertaking for any research program involving this compound. While direct experimental data is not yet in the public domain, a robust protocol for its determination has been outlined.

A comparative analysis with known crystal structures of related nitro-indazoles strongly suggests that the crystal packing of the target molecule will be primarily dictated by strong N-H...O hydrogen bonds involving the indazolone core and the nitro group. This definitive structural information, once obtained, will be invaluable for validating computational models, understanding structure-activity relationships, and guiding the rational design of next-generation therapeutic agents based on the indazole scaffold.

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